

Application Note: VacuoFluor-530 Live-Cell Vacuole Stain

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Compound of Interest

Compound Name: JH530

Cat. No.: B14884342

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Introduction

VacuoFluor-530 is a novel fluorescent probe designed for the selective staining of vacuoles in living cells. Its unique chemical structure allows for rapid accumulation within the vacuolar lumen, providing a bright and stable signal for fluorescence microscopy. This probe is a valuable tool for researchers studying vacuolar dynamics, autophagy, endosomal trafficking, and cellular stress responses. Vacuoles are essential organelles involved in cellular homeostasis, and their morphology and function are critical indicators of cell health and response to stimuli.[1][2] VacuoFluor-530 is excitable by a standard 488 nm laser line and emits maximally at approximately 530 nm, making it compatible with common filter sets and multiplexing with other fluorescent markers.

Principle of the Method

VacuoFluor-530 is a cell-permeant compound that is believed to accumulate in vacuoles through a combination of ion trapping and specific interactions with vacuolar components. In its uncharged state, the molecule freely crosses the plasma and tonoplast membranes. Once inside the acidic environment of the vacuole, the probe becomes protonated and trapped, leading to a significant increase in fluorescence intensity. This mechanism allows for the specific labeling of the vacuolar lumen with minimal background staining in the cytoplasm or other organelles. The process is dependent on cellular metabolic activity, making it a useful indicator of cell viability.[3]

Quantitative Data Summary

The following tables summarize the key characteristics and recommended starting concentrations for VacuoFluor-530.

Table 1: Spectral Properties of VacuoFluor-530

Property	Wavelength (nm)
Excitation Maximum	490
Emission Maximum	530
Recommended Laser Line	488 nm
Recommended Emission Filter	510 - 550 nm

Table 2: Recommended Staining Conditions for Different Cell Types

Cell Type	Recommended Concentration	Incubation Time	Incubation Temperature
Mammalian (e.g., HeLa, A549)	50 - 200 nM	15 - 30 min	37°C
Yeast (<i>S. cerevisiae</i>)	100 - 500 nM	30 - 60 min	30°C
Plant (<i>Arabidopsis</i> root cells)	1 - 5 µM	5 - 15 min	Room Temperature

Experimental Protocols

Protocol 1: Live-Cell Vacuole Staining in Mammalian Cells

Materials:

- VacuoFluor-530 stock solution (1 mM in DMSO)
- Mammalian cell culture grown on glass-bottom dishes

- Complete cell culture medium
- Phosphate-Buffered Saline (PBS)
- Confocal microscope with appropriate laser lines and filters

Procedure:

- **Cell Preparation:** Culture mammalian cells on glass-bottom dishes to the desired confluency (typically 60-80%).
- **Staining Solution Preparation:** Prepare a fresh working solution of VacuoFluor-530 in pre-warmed complete cell culture medium. For example, to make a 100 nM working solution, dilute the 1 mM stock solution 1:10,000.
- **Cell Staining:** Remove the existing medium from the cells and add the VacuoFluor-530 staining solution.
- **Incubation:** Incubate the cells at 37°C in a CO2 incubator for 15-30 minutes.
- **Washing (Optional):** For clearer imaging, the staining solution can be removed and replaced with fresh pre-warmed medium or PBS.
- **Imaging:** Visualize the stained vacuoles using a fluorescence or confocal microscope with settings appropriate for the probe's spectral properties (Excitation: 488 nm, Emission: 510-550 nm).

Protocol 2: Vacuole Staining in Yeast (*S. cerevisiae*)

Materials:

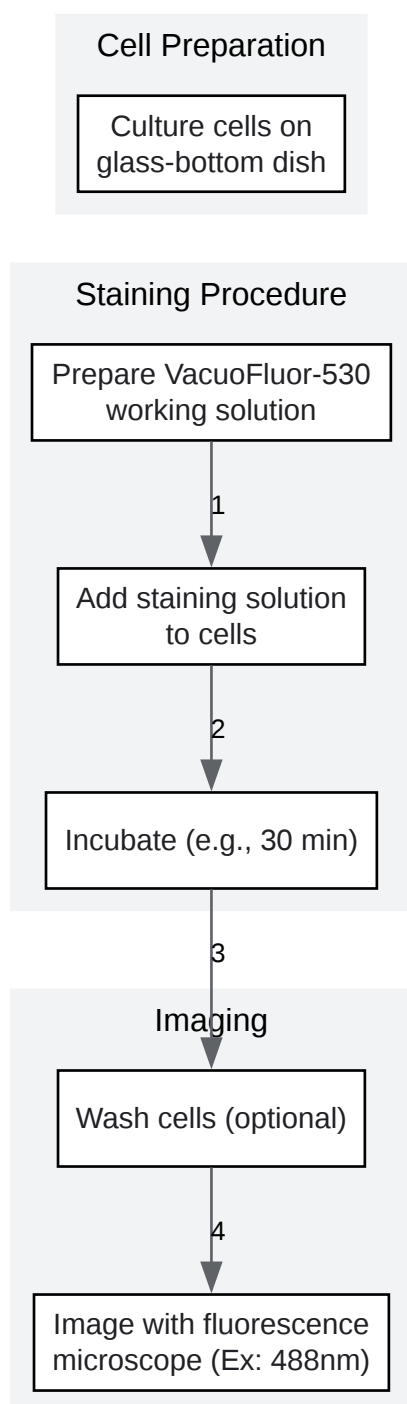
- VacuoFluor-530 stock solution (1 mM in DMSO)
- Yeast culture in appropriate growth medium
- Concanavalin A (for immobilizing non-adherent cells)
- Glass-bottom dish

- Fluorescence microscope

Procedure:

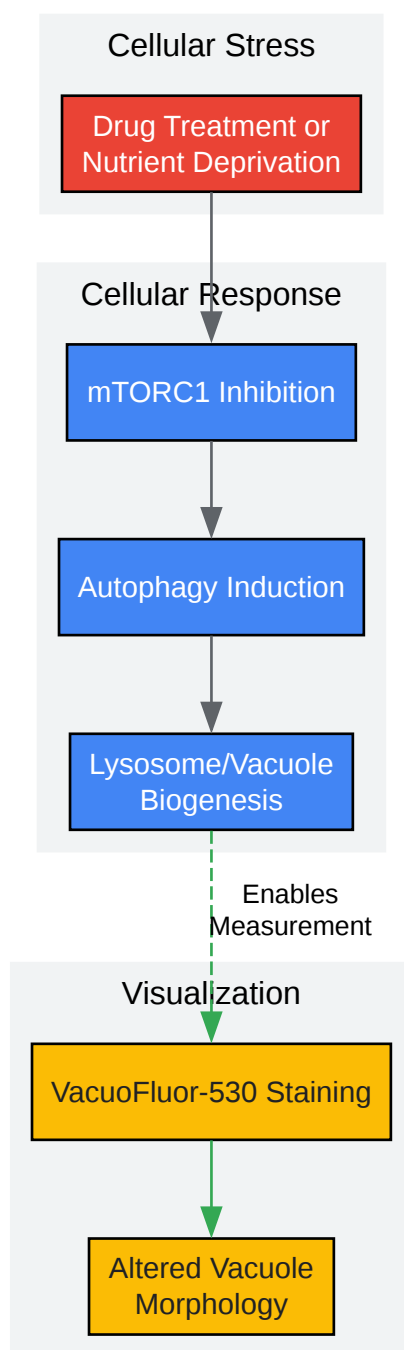
- Cell Preparation: Grow yeast cells to the mid-log phase.
- Staining: Add VacuoFluor-530 directly to the yeast culture to a final concentration of 100-500 nM.
- Incubation: Incubate the yeast culture at 30°C for 30-60 minutes with gentle shaking.
- Cell Immobilization: For imaging, coat a glass-bottom dish with Concanavalin A. Add a small volume of the stained yeast culture to the dish and allow the cells to adhere for 10-15 minutes.
- Washing: Gently wash with fresh medium to remove non-adherent cells.
- Imaging: Image the cells immediately using a fluorescence microscope. The lipophilic styryl dye FM 4-64 can be used as a counterstain for the vacuolar membrane.[\[4\]](#)

Visualizations



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Caption: Experimental workflow for live-cell vacuole staining.



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Caption: Visualization of vacuolar changes in response to cellular stress.

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References

- 1. Plant Cell Vacuoles: Staining and Fluorescent Probes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Plant Cell Vacuoles: Staining and Fluorescent Probes. | Semantic Scholar [semanticscholar.org]
- 3. Development of the FUN-1 family of fluorescent probes for vacuole labeling and viability testing of yeasts - PMC [pmc.ncbi.nlm.nih.gov]
- 4. A new vital stain for visualizing vacuolar membrane dynamics and endocytosis in yeast - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: VacuoFluor-530 Live-Cell Vacuole Stain]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14884342#jh530-immunofluorescence-staining-for-vacuoles]

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